

GHS Hazard Classification of 2-Ethylbenzaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethylbenzaldehyde

Cat. No.: B125284

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals for **2-Ethylbenzaldehyde** (CAS No. 22927-13-5). This document is intended to serve as a core resource for professionals in research, drug development, and other scientific fields who handle this compound.

GHS Hazard Identification and Classification

2-Ethylbenzaldehyde is classified under multiple hazard categories according to the GHS. The primary hazards are associated with its irritant properties to the skin, eyes, and respiratory system, as well as potential acute toxicity if inhaled or ingested.^[1]

GHS Pictograms and Signal Word

The following GHS pictograms are associated with the hazards of **2-Ethylbenzaldehyde**:

- Exclamation Mark: For skin and eye irritation, respiratory tract irritation, and acute toxicity.

The GHS signal word for **2-Ethylbenzaldehyde** is Warning.^{[2][3]}

Hazard Statements (H-phrases)

The GHS hazard statements provide specific information on the nature of the hazards. For **2-Ethylbenzaldehyde**, these include:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[1][2][3]
- H319: Causes serious eye irritation.[1][2][3]
- H332: Harmful if inhaled.[1]
- H335: May cause respiratory irritation.[1][2][3]

Some sources also indicate it is a combustible liquid (H227), though this is more consistently reported for its isomer, 4-ethylbenzaldehyde.

Precautionary Statements (P-phrases)

A comprehensive set of precautionary statements is recommended for handling **2-Ethylbenzaldehyde** to minimize risks. These are categorized into prevention, response, storage, and disposal.

Prevention:

- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.[1][2]
- P264: Wash skin thoroughly after handling.[2]
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.[2]
- P280: Wear protective gloves/ eye protection/ face protection.[1][2]

Response:

- P301 + P312: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of water.[2]
- P304 + P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
[2]

- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P319: Get medical help if you feel unwell.[2]
- P321: Specific treatment (see supplemental first aid instruction on this label).[2]
- P332 + P317: If skin irritation occurs: Get medical help.[2]
- P337 + P317: If eye irritation persists: Get medical help.[2]
- P362 + P364: Take off contaminated clothing and wash it before reuse.[2]

Storage:

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[2]
- P405: Store locked up.[2]

Disposal:

- P501: Dispose of contents/container to an approved waste disposal plant.[2]

Quantitative Data Summary

The following tables summarize the available quantitative data for **2-Ethylbenzaldehyde**, including its GHS classification and relevant physicochemical properties.

Table 1: GHS Hazard Classification Summary

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302
Skin Corrosion/Irritation	2	H315
Serious Eye Damage/Eye Irritation	2A	H319
Acute Toxicity, Inhalation	4	H332
Specific Target Organ Toxicity — Single Exposure (Respiratory)	3	H335

Data sourced from Angene Chemical Safety Data Sheet.[\[1\]](#)

Table 2: Physicochemical Properties

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₀ O	[2] [4] [5]
Molecular Weight	134.18 g/mol	[5] [6]
Appearance	Colorless to yellow liquid	[4] [7]
Boiling Point	209 - 212 °C	[6] [7]
Flash Point	> 110 °C (> 230 °F)	[7] [8]
Density	1.02 g/mL at 25 °C	[3] [6]
Refractive Index	n _{20/D} 1.538	[3] [6]
Solubility in Water	Limited solubility	[4]

Experimental Protocols for Hazard Determination

While specific experimental data for the GHS classification of **2-Ethylbenzaldehyde** is not publicly available, this section outlines the standard methodologies based on OECD guidelines that are typically employed to determine the hazard classifications listed above.

Acute Oral Toxicity (OECD 423)

The acute toxic class method is a stepwise procedure to assess the oral toxicity of a substance.

Methodology:

- **Animal Model:** Typically, female rats are used.
- **Procedure:** The test substance is administered orally to a group of animals at one of a series of fixed dose levels (e.g., 5, 50, 300, 2000 mg/kg body weight).
- **Stepwise Dosing:** The procedure is sequential, using three animals per step. The outcome of the first step (mortality or survival) determines the next dose level. If no mortality occurs at a given dose, the next higher dose is used. If mortality is observed, the next lower dose is tested.
- **Observation:** Animals are observed for signs of toxicity and mortality for up to 14 days.
- **Classification:** The substance is classified into a GHS category based on the dose at which mortality is observed. For Category 4 (Harmful if swallowed), the LD50 is between 300 and 2000 mg/kg.

Skin Irritation (OECD 439)

This in vitro test method uses a reconstructed human epidermis (RhE) model to assess the potential of a substance to cause skin irritation.

Methodology:

- **Test System:** A commercially available RhE model that mimics the properties of the human epidermis is used.
- **Application:** The test substance is applied topically to the surface of the RhE tissue.
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 15-60 minutes), after which it is rinsed and incubated for a post-exposure period (e.g., 42 hours).

- **Viability Assessment:** Cell viability is measured using a quantitative method, typically the MTT assay. In this assay, the mitochondrial dehydrogenase activity of viable cells reduces the MTT tetrazolium salt to a blue formazan product, which is then quantified by spectrophotometry.
- **Classification:** A substance is classified as a skin irritant (GHS Category 2) if the mean tissue viability is reduced below a certain threshold (typically $\leq 50\%$) compared to the negative control.

Serious Eye Irritation (OECD 492B)

The Reconstructed human Cornea-like Epithelium (RhCE) test method is an in vitro procedure for identifying chemicals that can cause serious eye damage or eye irritation.

Methodology:

- **Test System:** A three-dimensional RhCE model is used.
- **Application:** The test substance is applied to the epithelial surface of the cornea model.
- **Exposure and Viability Measurement:** After a defined exposure time, the cell viability of the corneal tissue is determined using a method like the MTT assay.
- **Classification:** The classification is based on the reduction in tissue viability. A chemical is classified as causing serious eye irritation (GHS Category 2A) if it leads to a significant but reversible reduction in viability within a specified range.

Respiratory Irritation

The assessment of respiratory irritation (Specific Target Organ Toxicity - Single Exposure, GHS Category 3) is primarily based on a weight-of-evidence approach.

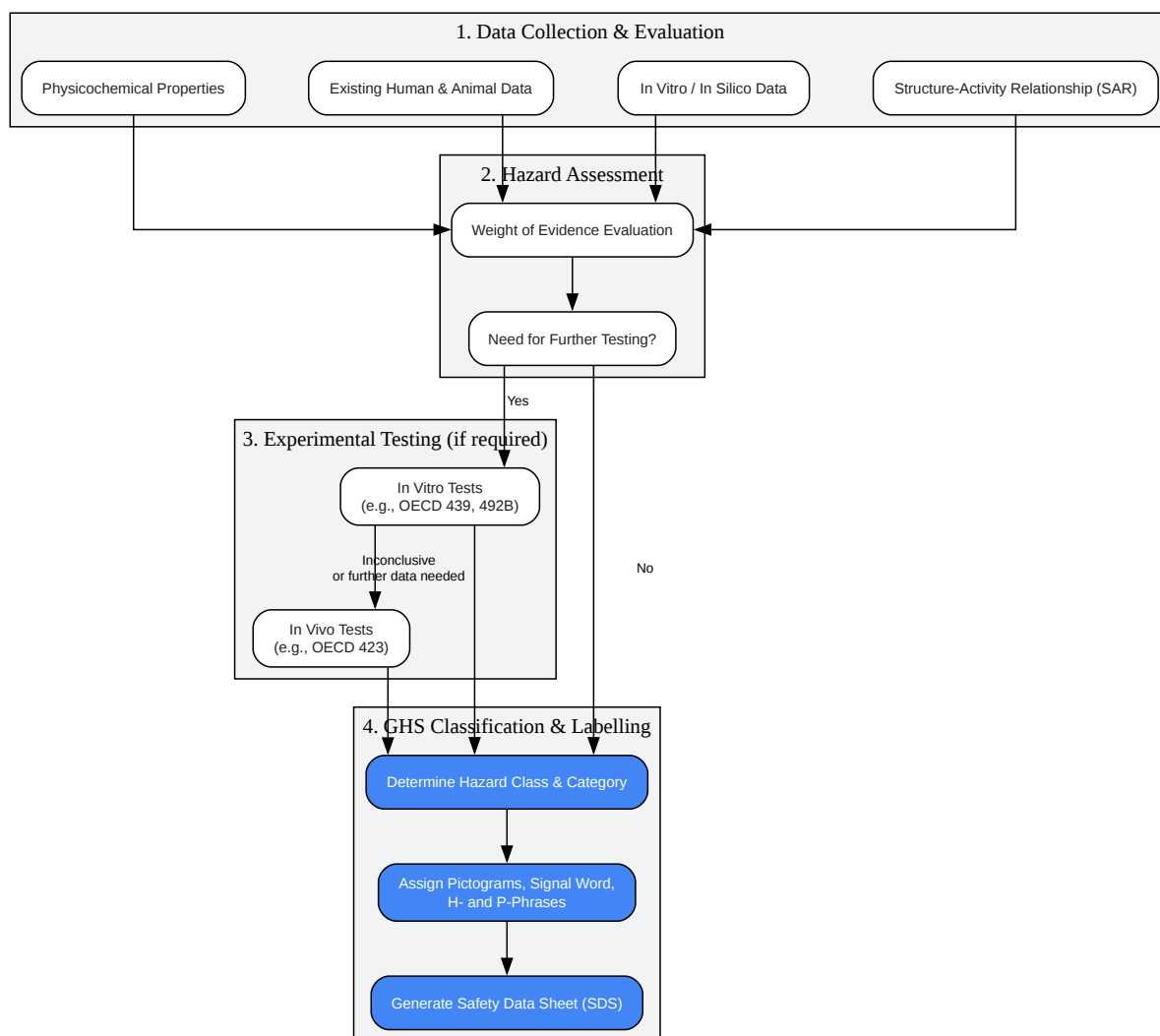
Methodology:

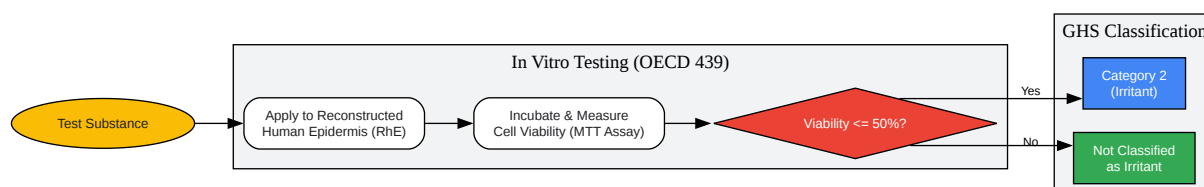
- **Human Data:** Evidence from human exposure, such as case reports or occupational studies, showing transient irritant effects in the respiratory tract.

- **Animal Studies:** Observations of respiratory irritation in animal inhalation toxicity studies (e.g., OECD TG 403, 436). Signs include labored breathing, nasal discharge, and histopathological changes in the respiratory tract.
- **Structure-Activity Relationships (SAR):** Comparison with structurally similar compounds known to be respiratory irritants.

Visualizations

The following diagrams illustrate key logical relationships and workflows relevant to the GHS hazard assessment of chemical substances.





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